

An In-depth Technical Guide to the Safe Handling of Isobutyronitrile

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Compound of Interest

Compound Name: *Isobutyronitrile*

Cat. No.: *B166230*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **isobutyronitrile** (CAS No. 78-82-0). The information is compiled from various safety data sheets (SDS) and chemical safety resources to ensure a thorough understanding for professionals working with this compound.

Chemical and Physical Properties

Isobutyronitrile, also known as 2-methylpropionitrile or isopropyl cyanide, is a clear, colorless liquid with an almond-like odor.^{[1][2]} It is a highly flammable and toxic organic compound.^{[3][4]} Its fundamental physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **Isobutyronitrile**

Property	Value	Source(s)
Molecular Formula	C₄H₇N	[4] [5]
Molecular Weight	69.11 g/mol	[5] [6]
Appearance	Clear colorless liquid	[1] [3] [6]
Odor	Almond-like	[1] [2] [3]
Boiling Point	103.9°C to 108°C (219°F)	[3] [4] [6]
Melting Point	-72°C (-97°F to -98°F)	[2] [3] [4]
Flash Point	8°C (46.4°F - 47°F)	[1] [6] [7]
Autoignition Temp.	482°C (899.6°F)	[7]
Vapor Pressure	100 mmHg at 54.4°C (130°F)	[1] [6]
Vapor Density	2.38 (Air = 1)	[3] [6]
Specific Gravity	0.733 to 0.770 g/mL	[4] [6]

| Solubility | Slight in water; very soluble in organics |[\[3\]](#)[\[6\]](#) |

Hazard Identification and Toxicology

Isobutyronitrile is classified as a highly hazardous substance. It is fatal if swallowed, inhaled, or in contact with skin.[\[3\]](#)[\[7\]](#)[\[8\]](#) The vapor can form explosive mixtures with air and may travel to an ignition source and flash back.[\[6\]](#)[\[7\]](#) Combustion produces toxic oxides of nitrogen.[\[1\]](#)[\[6\]](#) Chronic exposure may lead to effects similar to cyanide poisoning, as it can be metabolized to cyanide in the body, which inhibits cellular respiration.[\[7\]](#)

Table 2: Toxicological Data and Exposure Limits for **Isobutyronitrile**

Parameter	Route	Species	Value	Source(s)
LD50	Oral	Mouse	25 mg/kg	[7]
LD50	Oral	Rabbit	14 mg/kg	[7]
LD50	Oral	Rat	50 - 102 mg/kg	[4][7]
LD50	Skin	Rabbit	200 mg/kg	[7]
NIOSH REL	TWA (10-hr)	N/A	8 ppm (22 mg/m ³)	[7][9]

| OSHA PEL | TWA | N/A | None listed [[7] |

Symptoms of Exposure:

- Acute: Irritation to the skin, eyes, nose, and throat.[2][9] Higher exposures can lead to weakness, headache, dizziness, confusion, nausea, vomiting, rapid breathing followed by respiratory depression, pulmonary edema, convulsions, and potentially death.[6][7][9]
- Chronic: Repeated exposure may cause bronchitis and potential liver damage.[9]

Handling and Storage Protocols

Safe Handling:

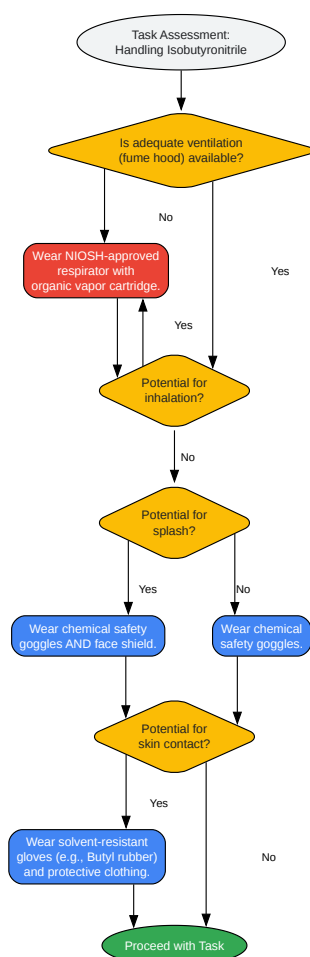
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [7][9][10]
- Use explosion-proof equipment and non-sparking tools.[9][11][12]
- All metal parts of equipment must be grounded and bonded to prevent static electricity discharge.[8][9][12]
- Avoid contact with skin, eyes, and clothing.[8][11] Do not breathe vapors or mist.[8]
- Do not eat, drink, or smoke in areas where **isobutyronitrile** is handled or stored.[9][13]
- Wash hands thoroughly after handling.[9][13]

Storage:

- Store in a cool, dry, well-ventilated, flammables-designated area.[\[7\]](#)[\[9\]](#)[\[12\]](#)
- Keep containers tightly closed.[\[8\]](#)[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizers, reducing agents, strong acids, and strong bases.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[13\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

Workplace controls are superior to personal protective equipment.[\[9\]](#) Where possible, enclose operations and use local exhaust ventilation to control airborne concentrations.[\[7\]](#)[\[9\]](#) In the absence of sufficient engineering controls, appropriate PPE must be used.



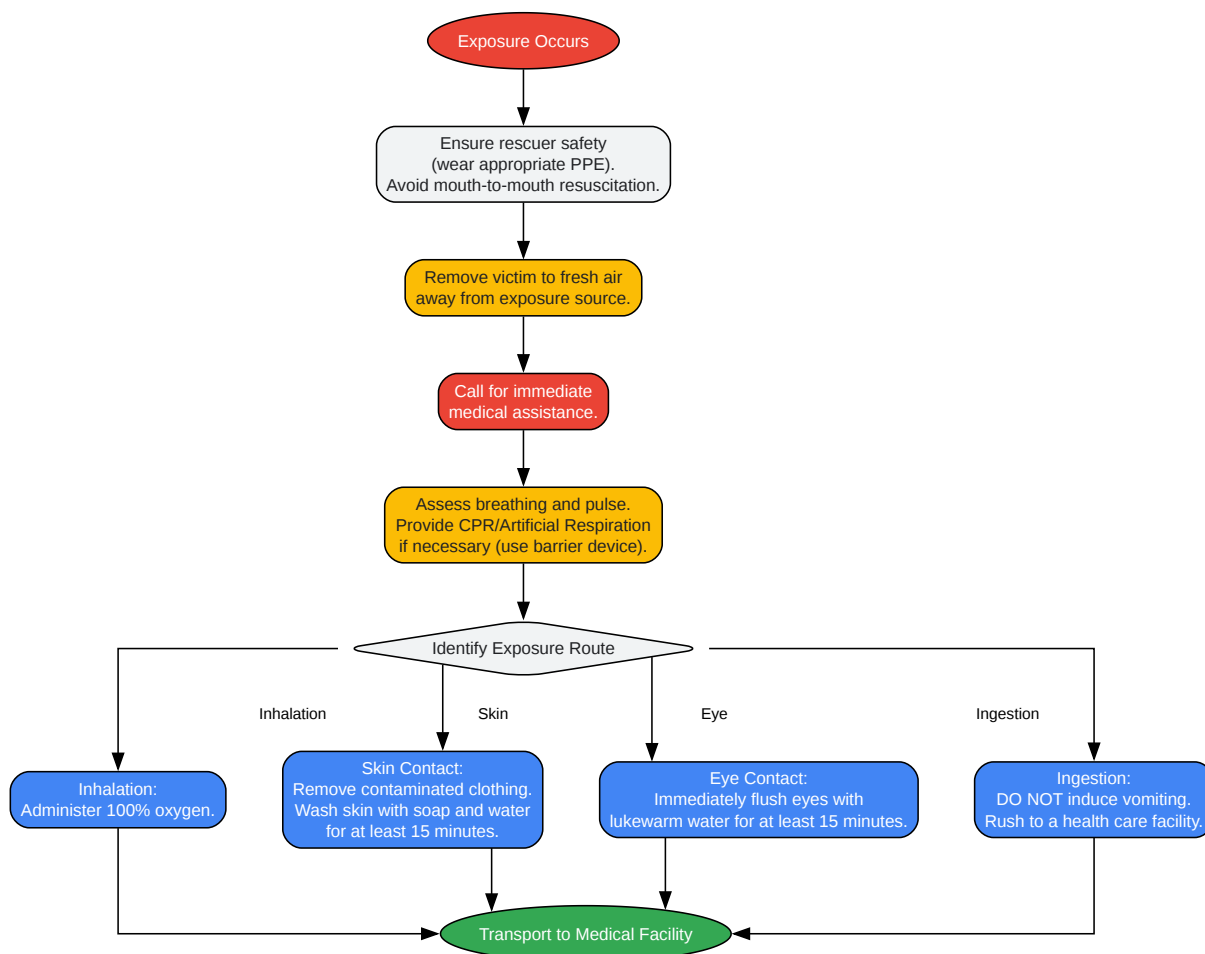
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Caption: PPE selection workflow for handling **isobutyronitrile**.

Emergency Procedures

Immediate action is critical in the event of an exposure or spill.[7] Personnel should be trained in emergency procedures.[9]

First Aid Measures



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Caption: Emergency first aid workflow for **isobutyronitrile** exposure.

- Inhalation: Immediately move the victim to fresh air.[6][7] If breathing has stopped, provide artificial respiration using a forced-oxygen mask or other barrier device; avoid mouth-to-mouth resuscitation to prevent self-poisoning.[6][8] Administer 100% oxygen and seek immediate medical attention.[6]
- Skin Contact: Remove all contaminated clothing immediately.[7][9] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[7][9] Speedy action is critical; get medical aid immediately.[7]

- Eye Contact: Immediately flush eyes with large amounts of lukewarm water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7][9] Get immediate medical attention.[7]
- Ingestion: DO NOT induce vomiting.[6][7] Never give anything by mouth to an unconscious person.[7] Rush the victim to a healthcare facility immediately.[6]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam for small fires.[7][11] For large fires, use a water spray, fog, or alcohol-resistant foam.[11][14] Water streams may be ineffective or spread the fire.[7][11]
- Fire-Fighting Procedures: Evacuate the area.[11] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode.[7][11] Use water spray to cool fire-exposed containers.[9][11] Vapors are heavier than air and may travel to an ignition source and flash back.[6][9]

Accidental Release Measures

- Immediate Actions: Evacuate unnecessary personnel and eliminate all ignition sources.[9] [11] Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[6]
- Personal Precautions: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.[11] Do not touch or walk through the spilled material.[6]
- Containment and Cleanup: For small spills, absorb with earth, sand, or other non-combustible material and transfer to containers for later disposal using clean, non-sparking tools.[6][9] For large spills, dike the area far ahead of the liquid spill for later disposal.[6] Prevent entry into waterways, sewers, basements, or confined areas.[6][11]

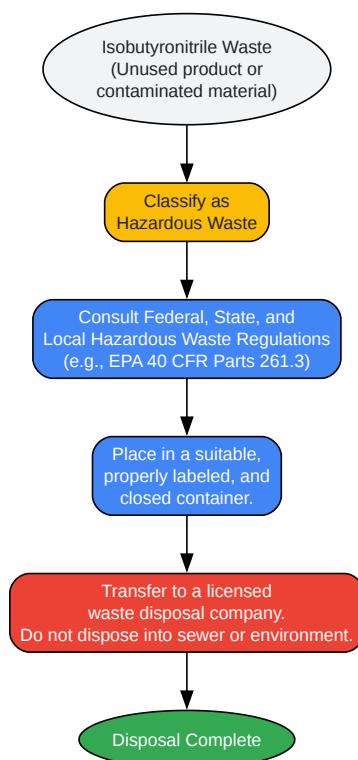
Stability and Reactivity

- Chemical Stability: The material is stable at room temperature in closed containers under normal storage and handling conditions.[7]
- Conditions to Avoid: Ignition sources, excess heat, and incompatible materials.[7]

- Incompatible Materials: Strong oxidizing agents, reducing agents, strong acids, and strong bases.[2][6][7]
- Hazardous Decomposition Products: Combustion or thermal decomposition will produce toxic and irritating fumes, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen cyanide.[7][13]
- Hazardous Polymerization: Hazardous polymerization has not been reported.[7]

Disposal Considerations

Disposal of **isobutyronitrile** and its containers must be handled as hazardous waste.



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Caption: Logical flow for the disposal of **isobutyronitrile** waste.

- Procedure: Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR Parts 261.3).[7] Waste must be disposed of in accordance with all federal, state, and local environmental regulations.[8] [9] Contact a licensed professional waste disposal service to dispose of this material.[10] Do

not allow the product to enter drains or waterways.[11] Empty containers may retain product residue and can be dangerous.[12]

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References

- 1. Isobutyronitrile | C₄H₇N | CID 6559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CDC - NIOSH Pocket Guide to Chemical Hazards - Isobutyronitrile [cdc.gov]
- 3. Isobutyronitrile - Wikipedia [en.wikipedia.org]
- 4. Understanding Isobutyronitrile: Properties, Applications, and Safety Measures [trust-chem.com]
- 5. Isobutyronitrile [drugfuture.com]
- 6. ISOBUTYRONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. nj.gov [nj.gov]
- 10. static.cymitquimica.com [static.cymitquimica.com]
- 11. echemi.com [echemi.com]
- 12. fishersci.com [fishersci.com]
- 13. static1.squarespace.com [static1.squarespace.com]
- 14. abdurrahmanince.net [abdurrahmanince.net]
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